

Comprehensive Disposal Guide: 4-Aminooctanoic Acid Hydrochloride

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Compound of Interest

Compound Name: 4-Aminooctanoic acid;hydrochloride

Cat. No.: B5235187

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Executive Summary & Chemical Identity

4-Aminooctanoic acid hydrochloride (often investigated as a GABA analog or pharmaceutical intermediate) presents specific disposal challenges due to its status as an amphoteric organic salt. While not typically classified as a P-listed or U-listed acute toxin under US EPA RCRA regulations, it must be managed as hazardous chemical waste due to its potential biological activity, acidity (hydrochloride moiety), and status as a research compound.

This guide provides a self-validating disposal protocol ensuring compliance with 40 CFR 261 (RCRA) and minimizing environmental impact.

Chemical Profile

Property	Detail
Chemical Name	4-Aminooctanoic acid hydrochloride
CAS Number	689-50-9 (Free acid); HCl salt implies stoichiometric addition of HCl
Molecular Formula	C ₈ H ₁₇ NO ₂ [1][2][3] · HCl
Physical State	White to off-white crystalline solid
Acidity	Aqueous solutions likely acidic (pH < 4.0) due to HCl hydrolysis
Hazard Class	Irritant (Skin/Eye), Corrosive (if wet/solution), Target Organ Toxicity (Respiratory)

Hazard Identification & Pre-Disposal Handling

Before initiating disposal, the waste generator must characterize the material. Treat 4-Aminooctanoic acid hydrochloride as a Contact Hazard and Potential Sensitizer.

Personal Protective Equipment (PPE) Matrix

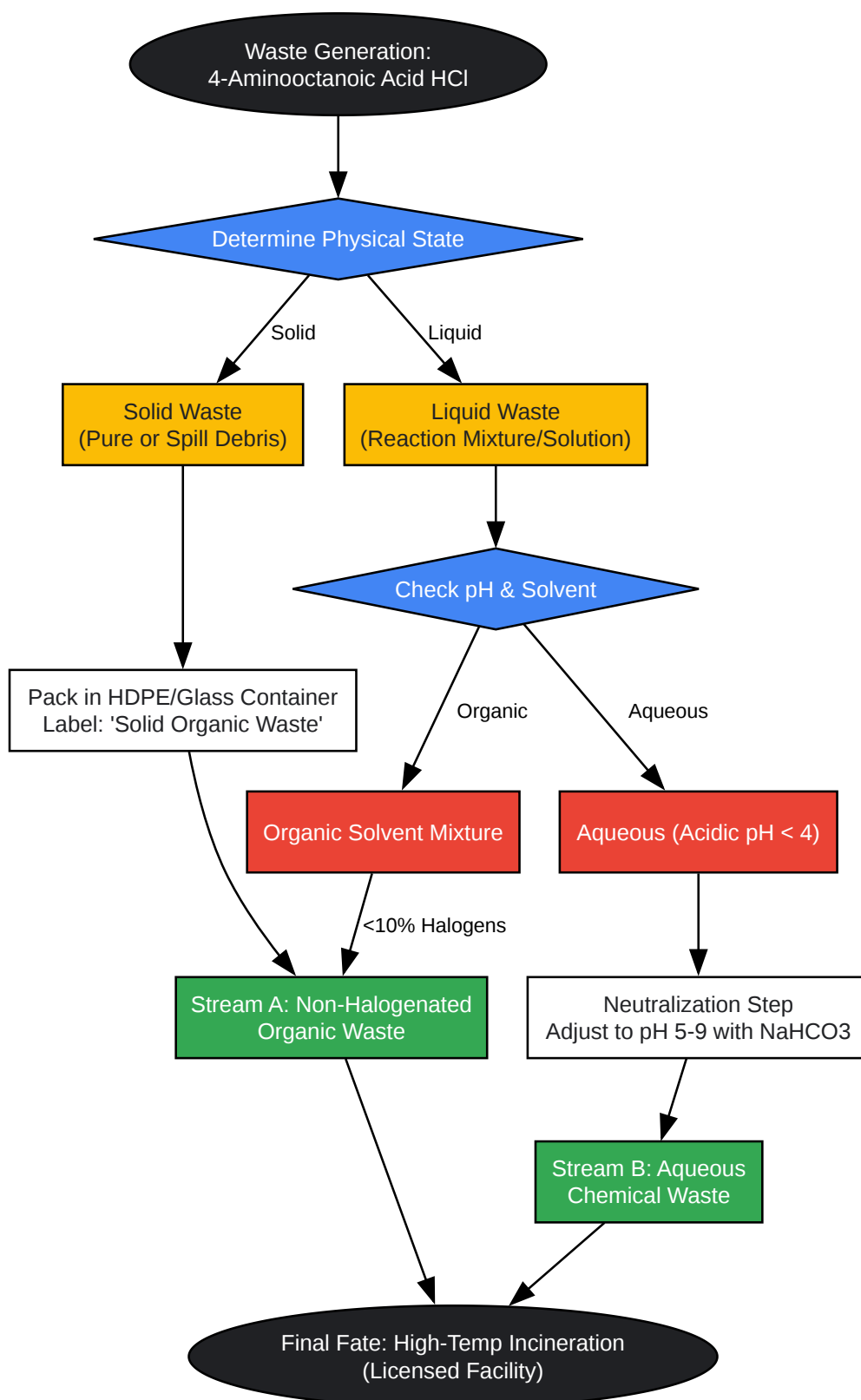
Protection Level	Requirement	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of fine crystalline dust during weighing/transfer.
Dermal	Nitrile Gloves (Double-gloved recommended)	Protects against acidic irritation and potential transdermal absorption.
Ocular	Chemical Splash Goggles	Essential protection against acidic dust or splashes.
Body	Lab Coat + Chemical Apron	Prevents contamination of personal clothing.

Storage Prior to Disposal[3][4][5]

- Segregation: Store away from Strong Oxidizers (e.g., permanganates, nitrates) and Strong Bases (e.g., sodium hydroxide) to prevent exothermic neutralization or degradation.
- Labeling: Container must be labeled "HAZARDOUS WASTE - 4-Aminooctanoic Acid HCl."
- Container: High-density polyethylene (HDPE) or glass. Avoid metal containers due to potential corrosion from the hydrochloride salt.

Disposal Decision Logic (Workflow)

The following decision tree dictates the operational flow for disposing of 4-Aminooctanoic acid hydrochloride based on its physical state and purity.



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Figure 1: Operational decision matrix for the segregation and disposal of amino acid hydrochloride salts.

Detailed Disposal Procedures

Scenario A: Solid Waste (Pure Substance or Spill Cleanup)

Primary Directive: Do not dissolve solids for the sole purpose of disposal. Solid waste incineration is the most cost-effective and safe method.

- Containment: Transfer the solid material into a wide-mouth HDPE jar or a heavy-duty clear plastic waste bag (double-bagged).
- Labeling: Affix a hazardous waste tag.
 - Constituents: "4-Aminooctanoic acid hydrochloride"
 - Hazard Checkboxes: Check "Irritant" and "Corrosive" (if hygroscopic/wet).
- Debris: Contaminated paper towels, weigh boats, and gloves should be placed in the same solid waste stream.

Scenario B: Aqueous Solutions (pH Adjustment)

Context: The hydrochloride salt will lower the pH of water, potentially creating a D002 (Corrosive) RCRA waste if $\text{pH} \leq 2$.

- Measurement: Check the pH of the waste solution using a calibrated pH meter or wide-range pH strip.
- Neutralization (Optional but Recommended):
 - Why? Many waste haulers charge premiums for highly acidic liquids.
 - Protocol: Slowly add saturated Sodium Bicarbonate (NaHCO_3) solution to the waste while stirring. Watch for CO_2 evolution (fizzing). Continue until pH is between 6 and 9.

- Segregation: Pour into the "Aqueous Chemical Waste" carboy.
 - Critical: Do NOT mix with organic solvents if the facility separates aqueous and organic streams.

Scenario C: Organic Solvent Mixtures

Context: If the compound is dissolved in methanol, ethanol, or DMSO.

- Classification: This is "Mixed Organic Waste."
- Halogen Check: 4-Aminooctanoic acid HCl contains chloride, but typically in low weight percentages. Unless dissolved in a halogenated solvent (like DCM or Chloroform), this usually qualifies as Non-Halogenated Organic Waste.
- Action: Collect in a solvent safety can or carboy compatible with the solvent carrier.

Regulatory Compliance & "Cradle-to-Grave" Stewardship

RCRA Classification (40 CFR 261)

- Listed Waste: 4-Aminooctanoic acid is not explicitly listed on the EPA P-list (acutely toxic) or U-list (toxic).
- Characteristic Waste:
 - Ignitability (D001): No (unless in flammable solvent).
 - Corrosivity (D002): Possible if in aqueous solution with $\text{pH} \leq 2$.[\[4\]](#)
 - Reactivity (D003): No.
 - Toxicity (D004-D043): Not a TCLP metal or pesticide.
- Generator Status: As a researcher, you must apply Process Knowledge. Even if not regulated, the "Cradle-to-Grave" liability remains. Drain disposal is strictly prohibited for this compound due to its biological activity as a GABA analog.

Emergency Spill Response

In the event of a powder spill outside a fume hood:

- Evacuate the immediate area to let dust settle (5-10 mins).
- Don PPE: Goggles, N95 respirator, nitrile gloves.
- Neutralize: Cover the spill with a weak base (soda ash or sodium bicarbonate) to neutralize the HCl component.
- Collect: Sweep up carefully to avoid dust generation.^[5] Place in a hazardous waste container.
- Clean: Wash the area with soap and water; collect the rinsate as hazardous waste.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 2847865, 4-Aminooctanoic acid. Retrieved from [\[Link\]](#)
- US Environmental Protection Agency (2025). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)

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- To cite this document: BenchChem. [Comprehensive Disposal Guide: 4-Aminooctanoic Acid Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b5235187/docs#comprehensive-disposal-guide-4-aminooctanoic-acid-hydrochloride\]](https://www.benchchem.com/product/b5235187/docs#comprehensive-disposal-guide-4-aminooctanoic-acid-hydrochloride)

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